

# Application Note: Corrosion Inhibition Using Palmitic Acid Octadecylamine Salt

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## Compound of Interest

Compound Name: Palmitic acid, octadecylamine salt

CAS No.: 87141-14-8

Cat. No.: B11958610

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## Executive Summary

This guide details the synthesis, characterization, and application of Palmitic Acid Octadecylamine Salt (PA-ODA) as a high-performance mixed-type corrosion inhibitor. Unlike single-component inhibitors, this supramolecular salt exploits the synergistic interaction between the anionic carboxylate head group of palmitic acid (

) and the cationic ammonium head group of octadecylamine (

).

Key Advantages:

- **Dual-Action Mechanism:** Simultaneous chemisorption (polar anchoring) and physisorption (hydrophobic barrier formation).
- **High Hydrophobicity:** The combination of C16 and C18 alkyl chains creates a dense, water-repelling monolayer.
- **Versatility:** Effective in acidic media (HCl,

) and CO<sub>2</sub>-saturated brine environments.

## Chemical Basis & Synthesis Protocol

### The Chemistry

The inhibitor is an ammonium carboxylate salt formed via a neutralization reaction.

- Acid: Palmitic Acid ( ) – Provides the anionic anchor.
- Base: Octadecylamine ( ) – Provides the cationic anchor and filming properties.
- Product: Octadecylammonium Palmitate ( )

### Synthesis Workflow

Note: This protocol ensures a 1:1 stoichiometric salt formation, minimizing free acid/amine residuals.

Reagents:

- Palmitic Acid (≥98% purity)
- Octadecylamine (≥98% purity)
- Anhydrous Ethanol (Solvent)

Step-by-Step Procedure:

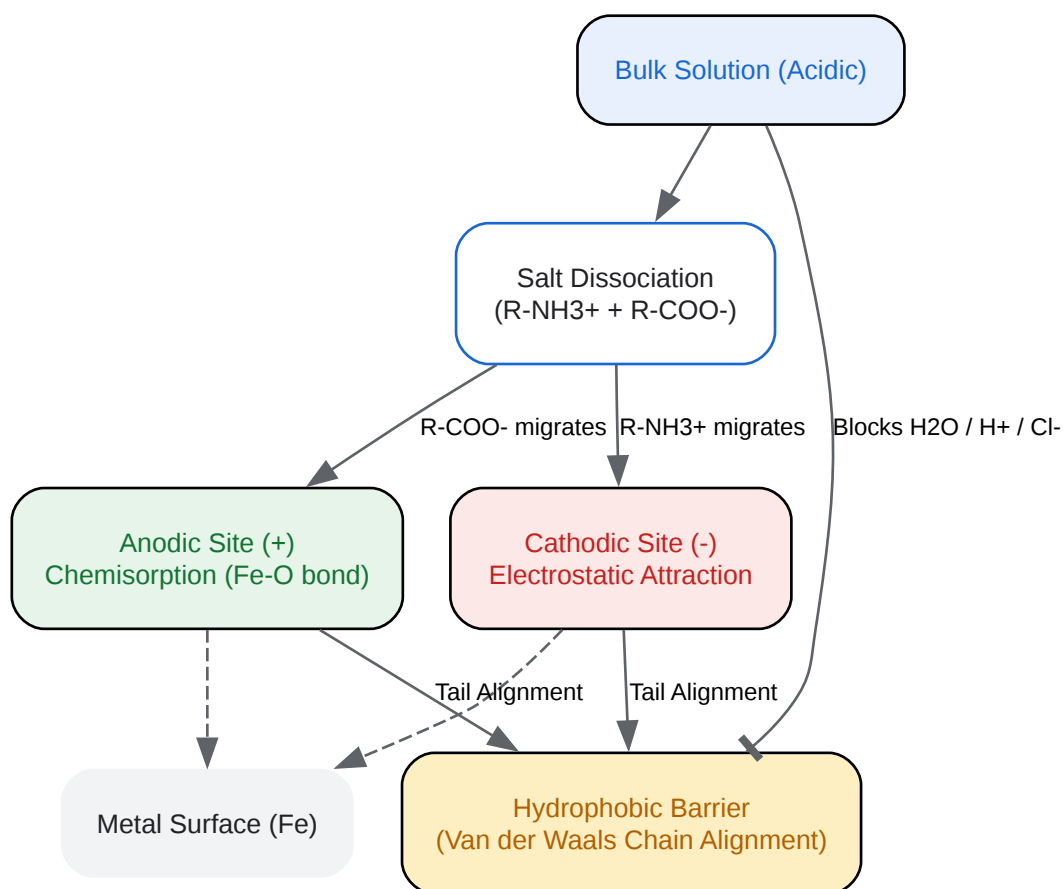
- Dissolution: Dissolve 0.01 mol of Palmitic Acid in 50 mL of anhydrous ethanol at 60°C (stir until clear).
- Addition: Separately dissolve 0.01 mol of Octadecylamine in 50 mL of anhydrous ethanol at 60°C. Slowly add the amine solution to the acid solution under continuous magnetic stirring.

- Reaction: Reflux the mixture at 70°C for 3 hours to ensure complete proton transfer.
- Crystallization: Allow the solution to cool slowly to room temperature, then refrigerate at 4°C overnight. White crystalline precipitate will form.
- Purification: Filter the precipitate and wash three times with cold ethanol to remove unreacted precursors.
- Drying: Vacuum dry at 40°C for 24 hours.

## Mechanism of Action

The PA-ODA salt functions as an interface-induced self-assembling inhibitor.

- Dissociation: In aqueous acidic media, the salt exists in equilibrium with its ionic components.
- Adsorption (Head Groups):
  - The Octadecylammonium cation ( ) adsorbs electrostatically to cathodic sites (locally negative).
  - The Palmitate anion ( ) adsorbs to anodic sites (locally positive metal ions).
- Film Formation (Tails): The long alkyl chains ( ) align perpendicular to the surface due to Van der Waals forces, expelling water molecules and forming a hydrophobic barrier (The "Umbrella Effect").



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Figure 1: Mechanistic pathway of PA-ODA salt adsorption. The dual-ion nature ensures coverage of both anodic and cathodic sites, while alkyl chains form a physical barrier.

## Electrochemical Evaluation Protocols

### Preparation of Working Electrode

- Material: Mild Steel (C1018) or X65 Pipeline Steel.
- Pre-treatment:
  - Wet grind with SiC paper (sequentially 400, 600, 800, 1200 grit).
  - Rinse with deionized water, degrease with acetone, and air dry.
  - Critical Step: Coat the non-active area with epoxy resin, leaving exactly

exposed.

## Electrochemical Impedance Spectroscopy (EIS)

EIS is the primary method to quantify the barrier resistance (

) and double-layer capacitance (

).

Setup:

- System: Three-electrode cell (WE: Steel, CE: Platinum foil, RE: Ag/AgCl).
- Electrolyte: 1M HCl (blank) vs. 1M HCl + PA-ODA (10–500 ppm).
- Solubility Note: Predissolve PA-ODA in a minimal volume of ethanol before adding to the acid.

Protocol:

- OCP Stabilization: Immerse electrode for 30 minutes until Open Circuit Potential (OCP) stabilizes ( ).
- Frequency Sweep: Apply a sinusoidal perturbation of 10 mV (rms).
  - Frequency Range:  
to  
.[1][2]
  - Points per decade: 10.
- Data Fitting: Fit Nyquist plots to the equivalent circuit .
  - Note: Use a Constant Phase Element (

) instead of pure capacitance ( )  
 ) to account for surface roughness.

## Potentiodynamic Polarization (Tafel)

Used to determine corrosion current density ( )  
 ) and inhibition mechanism (Anodic/Cathodic/Mixed).

Protocol:

- Perform immediately after EIS to ensure surface stability.
- Scan Range:  
 relative to OCP.
- Scan Rate:  
 (Slow scan reduces capacitive charging currents).
- Analysis: Extrapolate linear Tafel regions to intersect at

## Experimental Workflow & Validation

To ensure scientific integrity, the following workflow incorporates "Checkpoints" where the researcher must validate the system state before proceeding.



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Figure 2: Validated experimental workflow. The OCP stability check is critical to prevent artifacts in impedance data.

## Data Interpretation & Expected Results

### Calculation of Inhibition Efficiency ( )

Calculate efficiency using Charge Transfer Resistance (

) from EIS:

### Typical Performance Metrics

The following table summarizes expected data for PA-ODA salt in 1M HCl at 25°C.

Parameter	Blank (1M HCl)	PA-ODA (50 ppm)	PA-ODA (200 ppm)	Interpretation
(mV vs Ag/AgCl)	-480	-475	-470	Minimal shift (<85mV) indicates Mixed-Type inhibition.
( )	850	120	45	Significant reduction in corrosion rate.
( )	25	180	450	Formation of dense protective film.
( )	150	80	40	Decrease confirms water displacement by hydrophobic tails.
Efficiency ( )	-	~85%	~94%	High efficiency at moderate concentrations.

### Surface Analysis (Validation)

- SEM: The blank sample should show heavy pitting. The PA-ODA treated sample should appear smooth, with a visible "filming" texture if not rinsed aggressively.
- Contact Angle: Treated steel should exhibit a contact angle (hydrophobic), whereas bare steel is hydrophilic ( ).

## References

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## Sources

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